

Personal protective equipment for handling SB-699551

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Compound of Interest

Compound Name: SB-699551

Cat. No.: B1600557

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Essential Safety and Handling Guide for SB-699551

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **SB-699551**. The following procedures for operations and disposal are based on standard laboratory safety protocols for handling potent research compounds.

Chemical and Physical Properties

A summary of the key quantitative data for **SB-699551** is presented below. This information is compiled from various suppliers and research articles.

Property	Value	Source(s)
Molecular Weight	584.66 g/mol	[1]
Formula	C ₃₄ H ₄₅ N ₃ O·2HCl	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	864741-95-7	[1]
Solubility	Soluble to 25 mM in DMSO and to 10 mM in ethanol.	[1]
Storage	Store at +4°C.	[1]
Ki Value	5.1 μM (for 5-HT5A)	[2]
IC ₅₀ Values	0.2 μM (MCF-7 cells), 0.3 μM (HCC1954 cells)	[2]

Important Note: **SB-699551** is a potent and selective 5-HT5A antagonist and should be handled with care.[2] It has been noted to have liabilities as a chemical probe, including off-target activities and potential cytotoxicity at high concentrations.[3] All handling should be performed by trained personnel in a designated laboratory setting.

Personal Protective Equipment (PPE)

When handling **SB-699551**, the following personal protective equipment is mandatory to prevent skin and respiratory exposure.

- **Gloves:** Nitrile gloves are required. Always use two pairs and change them immediately if contaminated.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are essential. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles. [4]
- **Lab Coat:** A fully buttoned lab coat must be worn to protect from spills.

- Respiratory Protection: For operations that may generate dust or aerosols, such as weighing the solid form, a properly fitted N95 respirator or a higher level of respiratory protection should be used within a chemical fume hood.

Safe Handling Protocol

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store the compound at +4°C in a clearly marked, designated area away from incompatible materials.^[1]

2. Weighing and Solution Preparation:

- All weighing of the solid compound and preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing papers.
- To prepare a stock solution, dissolve the compound in an appropriate solvent such as DMSO.^{[1][3]} For example, to create a 10 mM stock solution, dissolve the appropriate mass in DMSO.^[3]
- Cap the vial tightly and vortex to ensure complete dissolution.

3. Experimental Use:

- When using solutions of **SB-699551**, always wear the appropriate PPE.
- Avoid direct contact with skin, eyes, and clothing.
- Work in a well-ventilated area.

4. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **SB-699551** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as gloves, weighing papers, and pipette tips should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal Method: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations. A common method for disposal of chemical waste is incineration by a licensed facility.^[5]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **SB-699551** from receipt to disposal.

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References

- 1. SB 699551 | 5-HT₅ Receptors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Structure-Based Design of a Chemical Probe Set for the 5-HT_{5A} Serotonin Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Personal Protective Equipment | Thermo Fisher Scientific [thermofisher.com]
- 5. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
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